

# long-term stability of UK-5099 in DMSO at -20°C

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## Compound of Interest

Compound Name: UK-5099

Cat. No.: B1683380

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## Technical Support Center: UK-5099

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the long-term stability, handling, and experimental use of **UK-5099**, a potent inhibitor of the mitochondrial pyruvate carrier (MPC).

## Frequently Asked Questions (FAQs)

Q1: How should I store **UK-5099** powder?

A: **UK-5099** powder is stable for up to 3 years when stored at -20°C and for 2 years at 4°C.[\[1\]](#)

Q2: What is the recommended solvent for preparing **UK-5099** stock solutions?

A: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **UK-5099**.[\[1\]](#)[\[2\]](#) It is soluble in DMSO at concentrations of 57-100 mg/mL.[\[1\]](#)[\[2\]](#) It is crucial to use fresh, high-quality DMSO, as absorbed moisture can reduce the solubility of the compound.[\[2\]](#)

Q3: How should I store **UK-5099** stock solutions in DMSO?

A: After reconstitution in DMSO, it is recommended to create aliquots to avoid repeated freeze-thaw cycles.[\[3\]](#) For short-term storage, aliquots can be stored at -20°C. For longer-term storage, -80°C is recommended.[\[1\]](#)[\[3\]](#)

Q4: What is the long-term stability of **UK-5099** in DMSO at -20°C?

A: The stability of **UK-5099** in DMSO at -20°C varies slightly depending on the supplier, but it is generally stable for up to one month. One supplier suggests a shorter stability of up to 2 weeks. For longer storage periods, it is highly recommended to store the stock solution at -80°C, where it can be stable for at least 6 months.<sup>[1][3]</sup>

## Data Presentation: Stability of UK-5099 in DMSO

Storage Temperature	Duration of Stability	Source
-20°C	Up to 2 weeks	Sigma-Aldrich
-20°C	1 month	InvivoChem, MedChemExpress <sup>[1][3]</sup>
-70°C	Up to 6 weeks	Sigma-Aldrich
-80°C	6 months	InvivoChem, MedChemExpress <sup>[1][3]</sup>

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty dissolving UK-5099 powder in DMSO	1. Poor quality or old DMSO that has absorbed moisture. [2]2. Incorrect solvent.	1. Use fresh, anhydrous, high-quality DMSO.[2]2. Confirm that DMSO is the correct solvent as per the manufacturer's guidelines.
Precipitation of UK-5099 in cell culture media	1. The compound's solubility is lower in aqueous solutions. [4]2. The final concentration in the media is too high.	1. First, dilute the DMSO stock solution in a step-wise manner before adding it to the aqueous buffer or cell culture medium. [4]2. Pre-warm the culture medium and the stock solution to 37°C before dilution to prevent precipitation due to low temperatures.[4]3. If precipitation still occurs, sonication can be used to help redissolve the compound.[4]
Inconsistent or unexpected experimental results	1. Degradation of UK-5099 stock solution due to improper storage or multiple freeze-thaw cycles.[3]2. Use of a stock solution that has been stored at -20°C for longer than the recommended time.	1. Always use freshly prepared stock solutions or aliquots that have been stored correctly at -80°C for no longer than 6 months.[1][3]2. Avoid repeated freeze-thaw cycles by preparing single-use aliquots. [3]
No observable effect of UK-5099 in a cell-based assay	1. Insufficient concentration of UK-5099.2. The cell type may be insensitive to MPC inhibition.	1. Perform a dose-response experiment to determine the optimal concentration for your specific cell line and experimental conditions.[5] [6]2. Verify the expression and activity of the mitochondrial pyruvate carrier in your cell model.

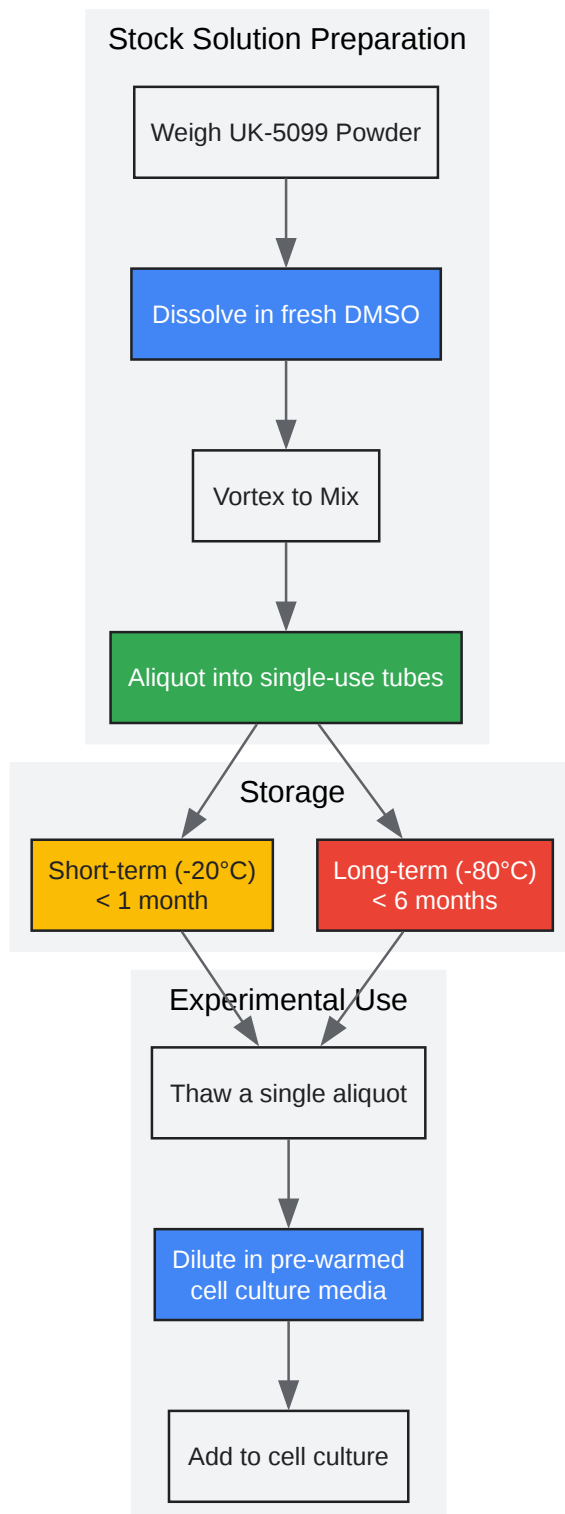
## Experimental Protocols

### Preparation of UK-5099 Stock Solution

- Materials:
  - **UK-5099** powder
  - Anhydrous, high-quality Dimethyl sulfoxide (DMSO)
  - Sterile microcentrifuge tubes
- Procedure:
  1. Allow the **UK-5099** powder vial to equilibrate to room temperature before opening.
  2. Prepare a stock solution by dissolving the **UK-5099** powder in fresh DMSO. For example, to prepare a 10 mM stock solution, dissolve 2.883 mg of **UK-5099** (Molecular Weight: 288.30 g/mol ) in 1 mL of DMSO.
  3. Vortex briefly to ensure the compound is fully dissolved.
  4. Dispense the stock solution into single-use aliquots in sterile microcentrifuge tubes.
  5. For short-term storage (up to 2-4 weeks), store the aliquots at -20°C.[\[1\]](#)[\[3\]](#)
  6. For long-term storage (up to 6 months), store the aliquots at -80°C.[\[1\]](#)[\[3\]](#)

## Visualizations

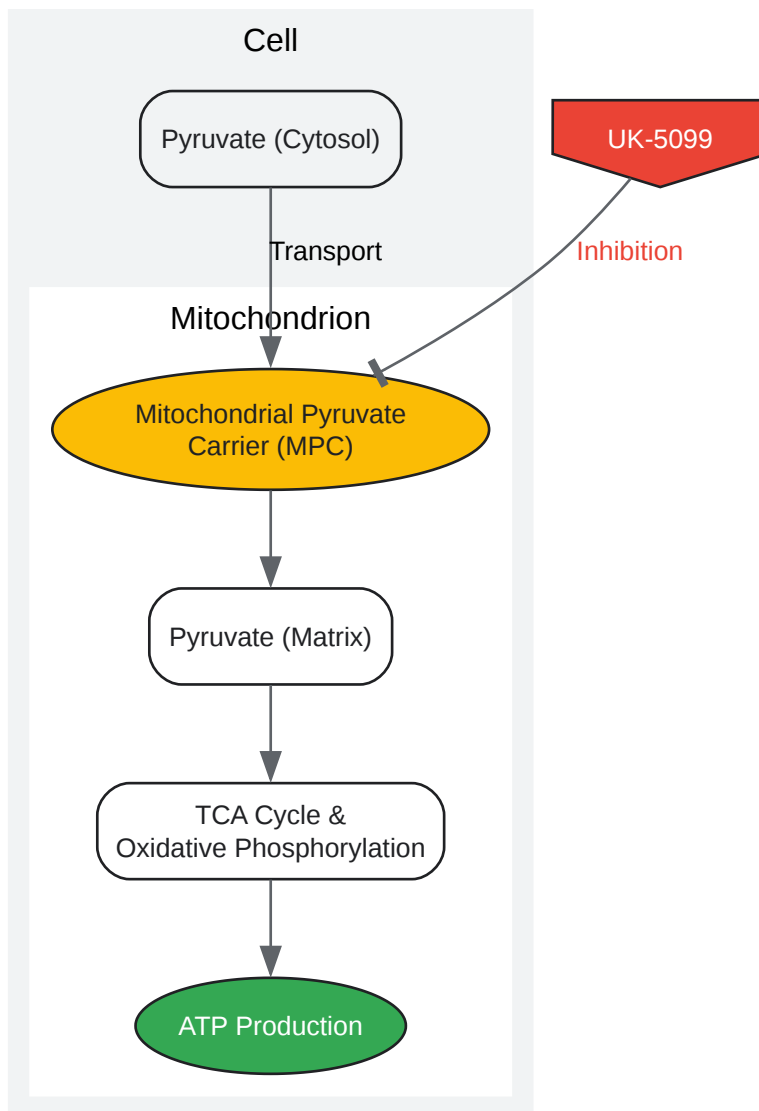
## Experimental Workflow: UK-5099 Stock Preparation and Use



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Caption: Workflow for preparing and using **UK-5099** stock solutions.

## Mechanism of Action of UK-5099



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Caption: **UK-5099** inhibits the mitochondrial pyruvate carrier (MPC).

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## References

- 1. UK-5099 (PF1005023) | Mitochondrial Pyruvate Carrier (MPC) Inhibitor | CAS 56396-35-1 | Buy UK5099 (PF 1005023) from Supplier InvivoChem [invivochem.com]
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